

3-Methylcrotonyl L-Carnitine Chloride: Technical Profile & Analytical Applications

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Compound of Interest

Compound Name: 3-Methylcrotonyl L-Carnitine
Chloride

Cat. No.: B1159676

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Executive Summary

3-Methylcrotonyl L-Carnitine Chloride (C5:1-Carnitine) is a specific acylcarnitine intermediate derived from the catabolism of leucine. Physiologically, it represents the conjugation of L-carnitine with 3-methylcrotonyl-CoA, a substrate that accumulates during 3-Methylcrotonyl-CoA Carboxylase (3-MCC) deficiency.

For drug development and metabolic research, this compound serves two critical functions:

- **Diagnostic Biomarker:** Differentiating 3-MCC deficiency from Beta-Ketothiolase deficiency (which presents with the isomeric Tiglylcarnitine).
- **Mass Spectrometry Standard:** Essential for validating LC-MS/MS separation protocols to resolve isobaric C5:1 species.

Part 1: Chemical Identity & Properties

Structural Analysis

The molecule consists of an L-carnitine backbone esterified at the hydroxyl position with a 3-methylcrotonyl group (an unsaturated C5 acyl chain). The chloride salt form improves stability and solubility compared to the zwitterionic inner salt.

Property	Specification
Chemical Name	3-Methylcrotonyl-L-carnitine chloride
IUPAC Name	(2R)-3-Carboxy-N,N,N-trimethyl-2-[(3-methylbut-2-enoyl)oxy]propan-1-aminium chloride
Common Synonyms	C5:1 Carnitine; 3-Methylcrotonylcarnitine; L-3-Methylcrotonylcarnitine
Molecular Formula	C ₁₂ H ₂₂ ClNO ₄ (Chloride Salt) / C ₁₂ H ₂₁ NO ₄ (Inner Salt)
Molecular Weight	279.76 g/mol (Chloride Salt) / 243.30 g/mol (Inner Salt)
CAS Number	64656-41-3 (Refers to Inner Salt); Specific salt forms vary by vendor. [1] [2] [3] [4] [5]
Stereochemistry	L-isomer (R-configuration at the chiral center)
SMILES	<chem>CC(=CC(=O)OO)C(C)C)C.[Cl-]</chem>

Physicochemical Characteristics[\[6\]](#)

- Appearance: White to off-white solid.[\[6\]](#)
- Solubility: Soluble in water, methanol, and DMSO. Slightly soluble in ethanol.
- Stability: Hygroscopic.[\[6\]](#) Must be stored at -20°C under desiccated conditions. The ester bond is susceptible to hydrolysis in alkaline environments; maintain neutral to slightly acidic pH in solution.

Part 2: Biological Significance & Metabolic Pathway

Role in Leucine Catabolism

3-Methylcrotonyl-L-carnitine is formed when the mitochondrial enzyme 3-Methylcrotonyl-CoA Carboxylase (3-MCC) is impaired.

- Normal Pathway: Leucine

Isovaleryl-CoA

3-Methylcrotonyl-CoA

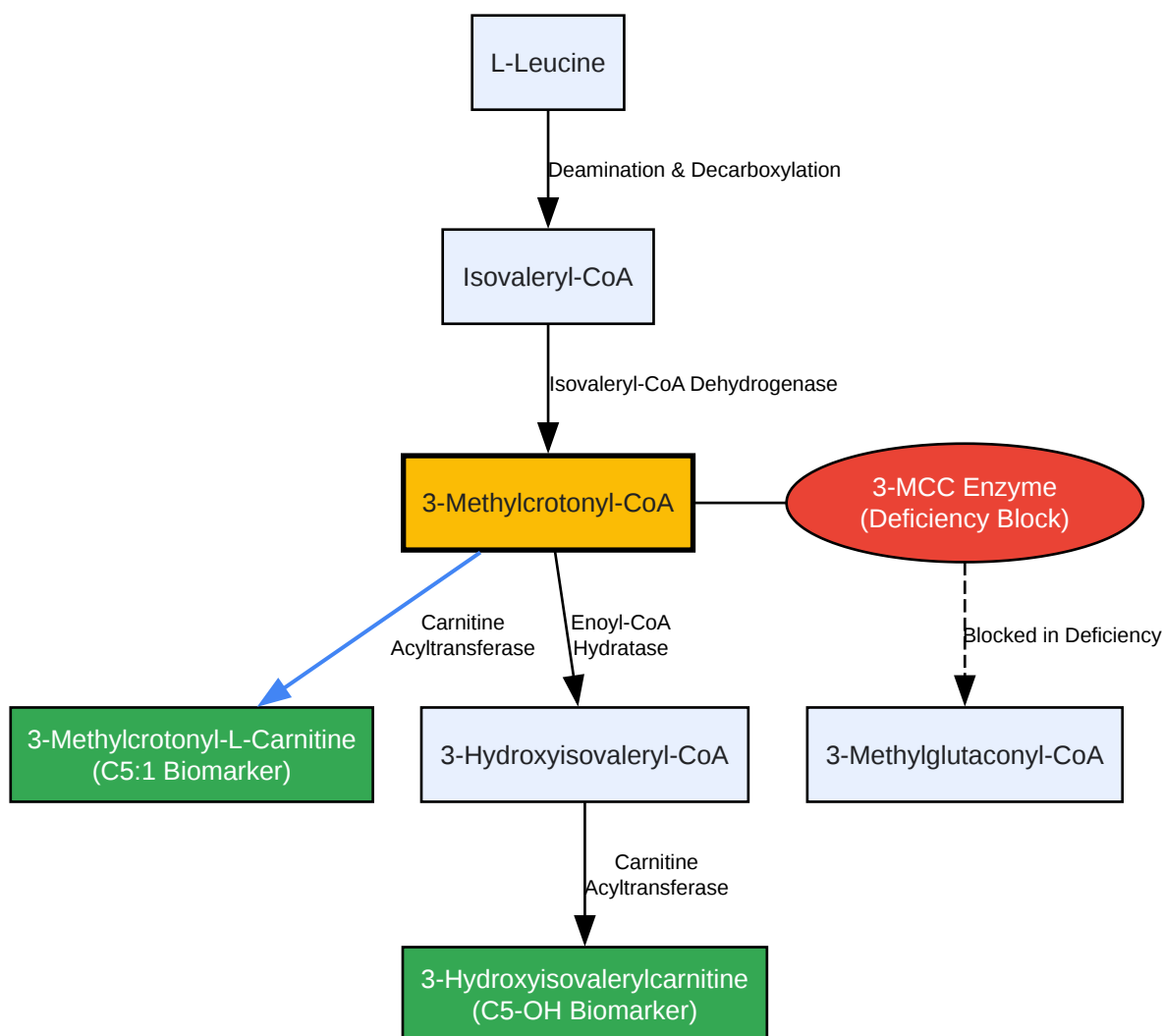
3-Methylglutaconyl-CoA.

- Pathological Block: In 3-MCC deficiency, 3-Methylcrotonyl-CoA accumulates.[\[7\]](#)
- Detoxification: The accumulated CoA ester is conjugated with L-carnitine by carnitine acyltransferase to form 3-Methylcrotonyl-L-carnitine, facilitating its export from the mitochondria.

The "C5-OH" Connection

While 3-Methylcrotonylcarnitine (C5:1) is the direct conjugate, it is metabolically linked to 3-Hydroxyisovalerylcarnitine (C5-OH). The accumulated 3-methylcrotonyl-CoA is often hydrated by enoyl-CoA hydratase (crotonase) to 3-hydroxyisovaleryl-CoA before carnitine conjugation. Consequently, clinical profiles for 3-MCC deficiency often show elevations in both C5:1 and C5-OH, with C5-OH typically being the dominant marker.

Visualization: Leucine Catabolism & Biomarker Formation



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Caption: Metabolic pathway showing the accumulation of 3-Methylcrotonyl-CoA and its conversion to diagnostic acylcarnitine biomarkers.

Part 3: Analytical Methodologies (LC-MS/MS)

The primary analytical challenge is distinguishing 3-Methylcrotonylcarnitine from its isobar Tiglylcarnitine (derived from Isoleucine catabolism). Both share the mass transition m/z 300

85 (unbutylated) or 356

85 (butylated).

Experimental Protocol: Separation of C5:1 Isomers

Objective: Chromatographic resolution of 3-Methylcrotonylcarnitine (3-MCC marker) and Tiglylcarnitine (Beta-Ketothiolase marker).

Reagents:

- Mobile Phase A: 0.1% Formic Acid in Water.[\[3\]](#)[\[8\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.[\[3\]](#)
- Column: Restek Raptor ARC-18 (2.7 μm , 100 x 2.1 mm) or Waters ACQUITY UPLC BEH C18 (1.7 μm).

Gradient Profile (Example for 10 min run):

Time (min)	% Mobile Phase B	Flow Rate (mL/min)
0.0	5%	0.4
1.0	5%	0.4
6.0	60%	0.4
6.1	95%	0.4
8.0	95%	0.4

| 8.1 | 5% | 0.4 |

MS/MS Parameters (ESI Positive Mode):

- Precursor Ion: 244.2 m/z (Free acid form) or 300.2 m/z (Butyl ester). Note: Values depend on derivatization.
- Product Ion: 85.1 m/z (Characteristic carnitine fragment).[\[9\]](#)
- Differentiation:
 - Tiglylcarnitine: Elutes earlier (typically ~4.5 min).
 - 3-Methylcrotonylcarnitine: Elutes later (typically ~4.8 - 5.0 min).

- Note: Retention times must be validated with pure standards of both isomers.

Sample Preparation (Dried Blood Spots)

- Punch: 3.2 mm diameter blood spot into a 96-well plate.
- Extraction: Add 100 μ L Methanol containing deuterated internal standards (e.g., d3-3-Methylcrotonylcarnitine).
- Agitation: Shake for 20 mins at room temperature.
- Derivatization (Optional but recommended for sensitivity):
 - Evaporate supernatant under N_2 .
 - Add 50 μ L 3N HCl in n-Butanol. Incubate at 65°C for 15 mins.
 - Evaporate again and reconstitute in Mobile Phase (50:50 A:B).

Part 4: Synthesis & Stability

Researchers often require custom synthesis if commercial standards are unavailable or cost-prohibitive.

Chemical Synthesis Route

The synthesis generally follows the Acid Chloride Method:

- Activation: React 3-methylcrotonic acid with oxalyl chloride or thionyl chloride to generate 3-methylcrotonyl chloride.
- Esterification: React 3-methylcrotonyl chloride with L-Carnitine perchlorate (or inner salt) in a solvent system of Trifluoroacetic acid (TFA) or acetonitrile.
 - Why TFA? It solubilizes the zwitterionic carnitine and catalyzes the esterification without racemization.
- Precipitation: The product is precipitated using diethyl ether or ethyl acetate.

- Purification: Recrystallization from isopropanol/acetone or preparative HPLC.

Handling & Storage

- Hygroscopicity: The chloride salt absorbs atmospheric moisture rapidly, leading to hydrolysis. Handle in a glovebox or low-humidity environment.
- Solution Stability: Stable in organic solvents (MeOH/ACN) for months at -20°C. In aqueous buffers, stability decreases as pH rises above 6.0.

Part 5: Diagnostic Interpretation

Biomarker Profile	Likely Diagnosis	Confirmation
Elevated C5-OH + Elevated C5:1	3-MCC Deficiency	Urine Organic Acids (high 3-methylcrotonylglycine); Genetic testing (MCCC1/MCCC2).
Elevated C5:1 (Tiglyl) + Elevated C5-OH (2-methyl-3-OH-buteryl)	Beta-Ketothiolase Deficiency	Urine Organic Acids (high tiglylglycine, 2-methyl-3-hydroxybutyrate).
Elevated C5 (Isovaleryl)	Isovaleric Acidemia	Urine Organic Acids (high isovalerylglycine).

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